

Application Notes and Protocols for Flexible Collodion in EEG Electrode Placement

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Compound of Interest

Compound Name: COLLODION

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These application notes provide a comprehensive guide to the use of flexible **collodion** for securing EEG electrodes, a method particularly valued for long-term monitoring due to its strong adhesive properties and resistance to moisture. The following protocols and data are intended to ensure reliable and high-quality EEG recordings in research and clinical settings.

Data Presentation

The use of flexible **collodion** for EEG electrode placement has been evaluated in various studies, particularly in comparison to other adhesion methods like conductive pastes. The following tables summarize key quantitative findings from this research.

Parameter	Collodion	Conductive Paste	p-value	Study Population	Duration of Monitoring	Citation
Mean Total Seconds of Artifact	30.3 s	41.8 s	p = 0.02	Pediatric (>3 years)	0-24 hours	
Mean Total Seconds of Artifact in Children >11 years	24.3 s	41.2 s	p = 0.03	Pediatric (>11 years)	0-24 hours	
Mean Total Seconds of Artifact	52.5 s (SD: ±36.2)	57.7 s (SD: ±44.3)	p = 0.698	Pediatric	24-48 hours	

Parameter	Collodion	Tensive	p-value	Study Population	Duration of Monitoring	Citation
Incidence of Impedance >10 kOhms (First 24 hours)	23%	24.6%	p = 0.7674	Adult	48 hours	
Incidence of Impedance >10 kOhms (Second 24 hours)	33.3%	34.9%	p = 0.795	Adult	48 hours	
Mean Number of Instances of Impedance >10 kOhms	2.08	1.89	p = 0.5531	Adult	48 hours	

Experimental Protocols

Materials and Equipment

- EEG Electrodes: Silver-silver chloride (Ag/AgCl) or gold cup electrodes are recommended for their superior recording properties.
- Flexible **Collodion** USP: A medical-grade adhesive.
- **Collodion** Remover or Acetone: For electrode removal.

- Skin Preparation Gel: An abrasive prep (e.g., Nuprep) to clean the scalp and lower impedance.
- Conductive Paste/Gel: To be used in the electrode cup to establish a connection with the scalp.
- Cotton-tipped applicators: For applying skin prep and **collodion**.
- Gauze squares or cotton balls: To place over the electrode and hold the **collodion**.
- Syringe with blunt needle: For injecting conductive gel into the electrode cup.
- Compressed air source or a small fan: To aid in drying the **collodion**.
- Personal Protective Equipment (PPE): Splash goggles, lab coat, vapor respirator (in poorly ventilated areas), and gloves.
- Measuring tape and marking pencil: For 10-20 system head measurement.

Safety Precautions

- Flammability: Flexible **collodion** and its removers (acetone) are highly flammable. Keep away from heat, sparks, and open flames.
- Ventilation: Use in a well-ventilated area to minimize inhalation of fumes. For enclosed spaces, exhaust ventilation may be necessary.
- Eye Protection: Avoid contact with eyes. In case of accidental contact, flush thoroughly with water and seek medical attention.
- Storage: Store **collodion** in a cool, well-ventilated, and approved area, away from sources of ignition.

Experimental Workflow Diagram



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Caption: Workflow for EEG electrode placement using flexible **collodion**.

Detailed Protocol for Electrode Application

- Patient Preparation: Ensure the patient's hair is clean and dry, without any oils, sprays, or conditioners.
- Head Measurement: Use a measuring tape and marking pencil to determine and mark the electrode locations according to the International 10-20 System.
- Skin Preparation:
 - At each marked location, part the hair to expose the scalp.
 - Apply a small amount of abrasive skin preparation gel to a cotton-tipped applicator.
 - Gently rub the scalp at the center of the marked 'X' to remove dead skin cells and oils, thereby reducing impedance.
- Electrode Preparation and Placement:
 - Fill the cup of the electrode with a small amount of conductive paste.
 - Press the electrode firmly onto the prepared site on the scalp. A small amount of paste may ooze out from the hole in the center of the cup.
- Securing with **Collodion**:
 - Place a small square of gauze or a cotton ball over the electrode.

- Using a cotton-tipped applicator or a tube with a fine tip, apply flexible **collodion** to the gauze, ensuring it is fully saturated. Be careful to avoid spillage onto the surrounding skin.
- Alternatively, the gauze can be soaked in **collodion** before being placed over the electrode.
- Drying:
 - Use a compressed air source or a small fan to blow cool air over the **collodion**-soaked gauze. This will accelerate the evaporation of the solvent and the hardening of the **collodion**. The **collodion** should be dry in approximately two minutes.
 - Repeat the application of **collodion** and drying process a few times for a more secure attachment.
- Injecting Conductive Gel:
 - Once the **collodion** is completely dry and the electrode is securely fastened, use a syringe with a blunt needle to inject conductive gel through the hole in the electrode cup. This ensures a continuous conductive pathway between the scalp and the electrode.
- Impedance Check:
 - Connect the electrodes to the EEG amplifier.
 - Measure the impedance of each electrode. The initial impedance should ideally be less than 5,000 ohms (5 kOhms). If the impedance is too high, re-prepare the site and re-apply the electrode.

Detailed Protocol for Electrode Removal

- Preparation: Ensure the patient is in a comfortable and well-ventilated area. Have cotton balls, **collodion** remover or acetone, and towels readily available.
- Application of Remover:
 - Soak a cotton ball generously with **collodion** remover or acetone.

- Apply the soaked cotton ball to the edge of the **collodion**-hardened gauze at each electrode site. Allow the remover to soak in and dissolve the **collodion**. This may take 30 seconds or longer per electrode.
- Gentle Removal:
 - Once the **collodion** has softened, gently peel away the gauze and lift the electrode from the scalp. Avoid pulling on the hair or skin.
 - If there is resistance, apply more remover and wait for it to penetrate further.
- Cleaning the Scalp and Hair:
 - After all electrodes are removed, there will likely be residual **collodion** and conductive paste in the hair and on the scalp.
 - Apply more **collodion** remover or a skin-safe oil (like coconut or baby oil) to the affected areas to break down the remaining adhesive.
 - Use a comb to gently work through the hair and remove the loosened particles.
 - The patient should be advised to wash their hair with shampoo to remove any remaining residue. Using a conditioner after washing can help to detangle the hair.
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